

Standard Operating Procedure: Proper Disposal of 3',5,5'-Trichlorosalicylanilide

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Compound of Interest

Compound Name: 3',5,5'-Trichlorosalicylanilide

Cat. No.: B15561490

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This document provides essential safety and logistical procedures for the proper disposal of **3',5,5'-Trichlorosalicylanilide** (CAS: 106480-60-8). The guidance herein is intended for researchers, scientists, and drug development professionals to ensure safe handling and regulatory compliance. Due to its chemical nature as a halogenated organic compound, **3',5,5'-Trichlorosalicylanilide** is classified as hazardous waste and requires specific disposal protocols.^{[1][2]} It is harmful if swallowed and poses a significant threat to aquatic ecosystems, with long-lasting effects.

Immediate Safety and Handling Precautions

Before beginning any work that will generate **3',5,5'-Trichlorosalicylanilide** waste, it is critical to implement the following safety measures. All handling should occur within a certified chemical fume hood to minimize inhalation exposure.^[2] An eyewash station and safety shower must be readily accessible.

- Personal Protective Equipment (PPE): A comprehensive PPE regimen is mandatory. This includes:
 - Gloves: Chemical-resistant gloves, such as nitrile or neoprene.

- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Body Protection: A standard laboratory coat. A chemical-resistant apron is recommended when handling larger quantities.[\[2\]](#)
- Respiratory Protection: If there is a risk of generating dust outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[\[2\]](#)

Chemical and Hazard Profile

The following table summarizes key quantitative data and hazard information for **3',5,5'-Trichlorosalicylanilide**.

Property	Data	Reference(s)
CAS Number	106480-60-8	[3]
Molecular Formula	C ₁₃ H ₈ Cl ₃ NO ₂	[3]
Molecular Weight	316.57 g/mol	[3]
Physical State	Solid, Powder	[4] [5]
GHS Hazard Statements	H302: Harmful if swallowed H410: Very toxic to aquatic life with long lasting effects	
Disposal Classification	Halogenated Organic Hazardous Waste	[1] [6]
Combustion Byproducts	Nitrogen oxides (NO _x), Carbon monoxide (CO), Carbon dioxide (CO ₂), Hydrogen chloride gas	[7]
Transport Information	Classified as a Dangerous Good for transport	[3]

Experimental Protocol: Step-by-Step Disposal Procedures

This protocol details the required methodology for the safe segregation, collection, storage, and disposal of waste containing **3',5,5'-Trichlorosalicylanilide**.

Waste Identification and Segregation

- Categorization: All waste containing **3',5,5'-Trichlorosalicylanilide**, including pure compound, reaction mixtures, and contaminated materials, must be categorized as Halogenated Organic Waste.[\[1\]](#)[\[2\]](#)
- Segregation: This waste stream must be kept separate from all other waste types, including:
 - Non-halogenated organic waste.[\[6\]](#)
 - Inorganic waste (acids, bases).[\[1\]](#)
 - Solid and liquid biohazardous waste.
 - Sharps and regular trash.
 - Crucially, do not mix halogenated waste with other organic solvent wastes. Improper mixing can create hazardous reactions and significantly complicate the final disposal process.[\[2\]](#)

Container Selection and Labeling

- Container Choice: Use a designated, leak-proof container that is chemically compatible with halogenated organic compounds. The container must have a secure, threaded cap to prevent spills and vapor release.[\[6\]](#)
- Labeling: Before adding any waste, the container must be clearly labeled. The label must include:
 - The words "Hazardous Waste".

- The full chemical name: "Waste **3',5,5'-Trichlorosalicylanilide**" and any other chemical constituents in the waste mixture. Do not use abbreviations or chemical formulas.[6]
- An indication of the primary hazards (e.g., "Toxic," "Environmental Hazard").

Waste Accumulation and Storage

- Location: Store the sealed hazardous waste container in a designated and secure satellite accumulation area. This area must be well-ventilated.[2]
- Secondary Containment: Place the primary waste container inside a larger, chemically resistant secondary containment bin to mitigate potential leaks.[2]
- Closure: Keep the waste container closed at all times except when actively adding waste.[6]

Decontamination and Disposal of Empty Containers

- Classification: Empty containers that once held **3',5,5'-Trichlorosalicylanilide** are also considered hazardous waste.[2][8]
- Decontamination Protocol:
 - Triple-rinse the empty container with a suitable solvent (e.g., acetone, ethanol).
 - Collect the resulting solvent rinsate as Halogenated Organic Waste by adding it to your designated waste container.[2]
 - After triple-rinsing, deface the original label on the container.
 - Dispose of the decontaminated container according to your institution's specific guidelines for chemically contaminated laboratory materials.

Spill and Emergency Procedures

- Minor Spills (Solid):
 - Ensure proper PPE is worn.
 - Carefully sweep or wipe up the solid material, avoiding dust generation.[2]

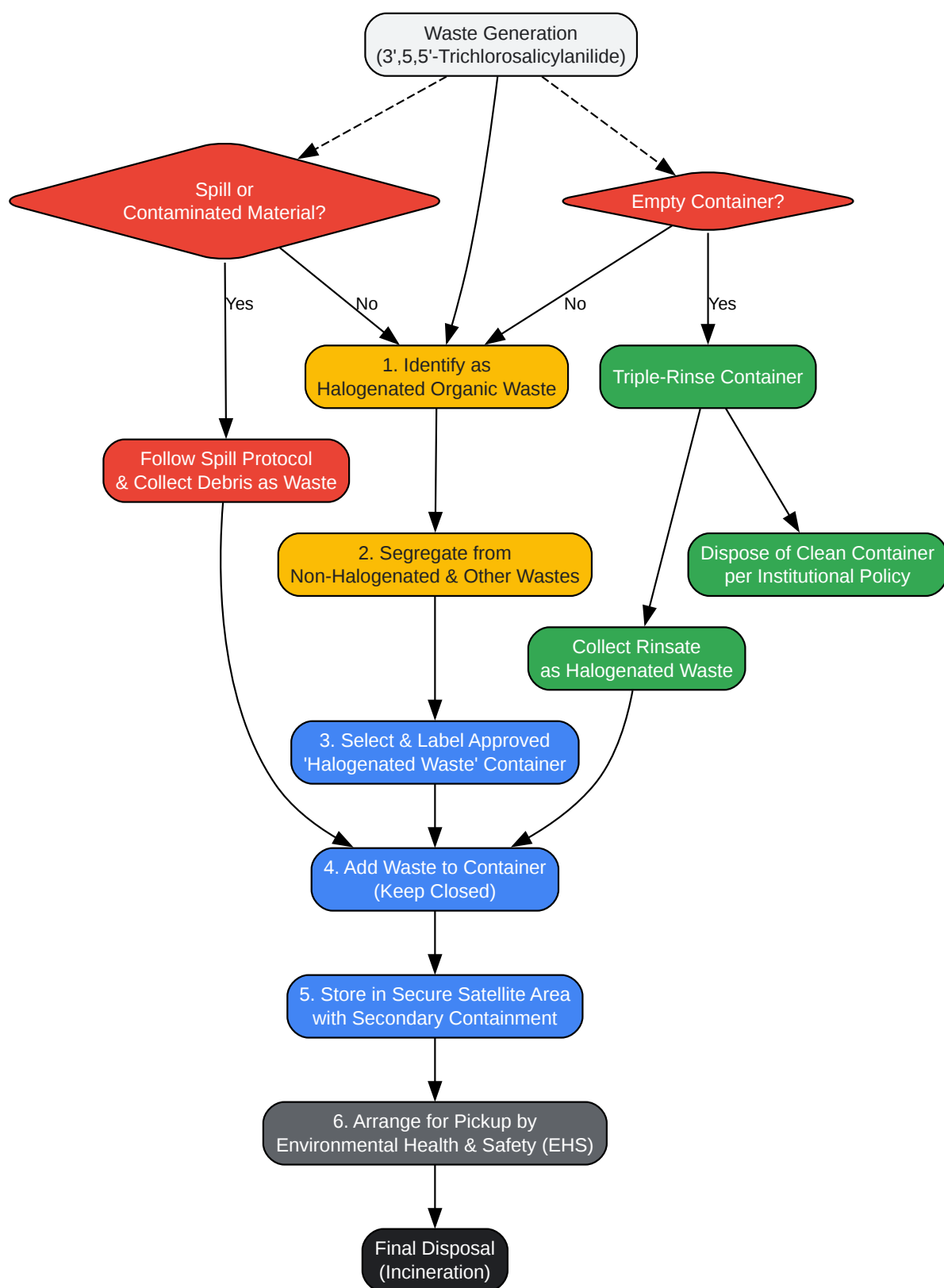
- Collect the material into a sealed, labeled container for disposal as halogenated organic waste.
- Decontaminate the spill area with a suitable solvent and collect all cleaning materials (e.g., wipes, absorbents) as hazardous waste.[\[2\]](#)
- Minor Spills (Solution):
 - Absorb the spill with an inert material (e.g., vermiculite, sand, or a commercial spill kit).[\[2\]](#)
 - Collect the absorbent material into a sealed, labeled container for disposal.
 - Decontaminate the area and dispose of cleaning materials as hazardous waste.
- Major Spills:
 - Evacuate the immediate area.
 - Alert colleagues and contact your institution's Environmental Health and Safety (EHS) department or emergency response team immediately.

Final Disposal

- Arrangement: Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste container. Halogenated organic wastes are typically sent for high-temperature incineration at a licensed hazardous waste facility.[\[1\]](#)
- Regulations: Adhere to all local, state, and national regulations for hazardous waste disposal. Chemical waste generators are responsible for ensuring complete and accurate classification and disposal.[\[7\]](#)

Mandatory Visualization

The following diagram illustrates the logical workflow for the proper disposal of **3',5,5'-Trichlorosalicylanilide** waste.



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Caption: Disposal workflow for **3',5,5'-Trichlorosalicylanilide** waste.

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